

An In-depth Technical Guide to the Physical Properties of Allyl Iodide

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Compound of Interest

Compound Name: Allyl iodide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **allyl iodide**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory and development work.

Physical Properties of Allyl Iodide

Allyl iodide (3-iodopropene) is a valuable reagent in organic synthesis. A thorough understanding of its physical characteristics is essential for its proper handling, storage, and application in various chemical processes.

Quantitative Data Summary

The physical properties of **allyl iodide** are summarized in the table below for quick reference.

Physical Property	Value	Conditions	Citations
Boiling Point	101-103 °C	Standard atmospheric pressure	[1] [2] [3] [4] [5]
Density	1.837 g/mL	at 25 °C	[1] [2] [4]
1.848 g/cm ³	at 12 °C	[5]	

Experimental Protocols

The following sections detail the standard experimental methodologies for the determination of the boiling point and density of a liquid such as **allyl iodide**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, several methods can be employed.

1. Micro-Boiling Point Determination (Thiele Tube Method)

This method is suitable when only a small quantity of the substance is available.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating source (Bunsen burner or oil bath).
- Procedure:
 - A small amount of **allyl iodide** is placed in the small test tube.
 - A capillary tube, sealed at the upper end, is inverted and placed into the **allyl iodide** in the test tube.
 - The test tube is attached to a thermometer and placed in a Thiele tube containing heating oil.
 - The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and exit as a stream of bubbles.
 - Heating is continued until a steady stream of bubbles emerges from the capillary tube.
 - The heat source is then removed, and the apparatus is allowed to cool.
 - The temperature at which the liquid just begins to be drawn into the capillary tube is recorded as the boiling point.^[6]

2. Simple Distillation Method

This method is used when a larger volume of the liquid is available and also serves to purify the liquid.[7][8]

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
 - A volume of **allyl iodide** (typically >5 mL) is placed in the distillation flask along with boiling chips.[7]
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The liquid is heated to a boil.
 - As the vapor rises and enters the condenser, it will cool and liquefy, dripping into the receiving flask.
 - The temperature is monitored, and the steady temperature at which the liquid is distilling is recorded as the boiling point.[8]

Determination of Density

Density is the mass of a substance per unit volume.

1. Using a Graduated Cylinder and Balance

This is a straightforward method for determining density.[9][10][11][12]

- Apparatus: Graduated cylinder, electronic balance.
- Procedure:
 - The mass of an empty, dry graduated cylinder is measured and recorded.[9]
 - A known volume of **allyl iodide** is carefully measured into the graduated cylinder.[9]
 - The mass of the graduated cylinder containing the **allyl iodide** is then measured.[9]

- The mass of the **allyl iodide** is calculated by subtracting the mass of the empty cylinder from the mass of the filled cylinder.[\[12\]](#)
- The density is calculated by dividing the mass of the **allyl iodide** by the measured volume.[\[10\]](#)

2. Using a Pycnometer (Density Bottle)

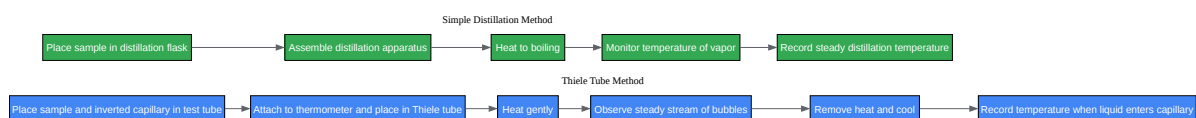
This method provides a more accurate determination of density.

- Apparatus: Pycnometer (a small glass bottle with a ground glass stopper having a capillary tube), electronic balance.
- Procedure:
 - The mass of the clean, dry pycnometer is accurately measured.
 - The pycnometer is filled with distilled water of a known temperature and its mass is measured.
 - The pycnometer is emptied, dried, and then filled with **allyl iodide**. Its mass is then measured.
 - The mass of the water and the **allyl iodide** are determined by subtraction.
 - The volume of the pycnometer is calculated using the known density of water at the experimental temperature.
 - The density of the **allyl iodide** is then calculated by dividing its mass by the volume of the pycnometer.

Visualizations

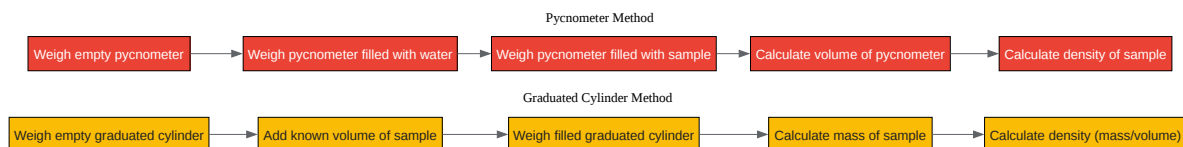
Experimental Workflow Diagrams

The following diagrams illustrate the logical flow of the experimental procedures described above.



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Workflow for Boiling Point Determination



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Workflow for Density Determination

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